

Mass Spectrometry Analysis: Confirming the Molecular Weight of Diphenic Anhydride

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A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

In the realm of chemical analysis, precise molecular weight determination is a cornerstone for compound identification and structural elucidation. This guide provides a comparative analysis of mass spectrometry techniques for confirming the molecular weight of **diphenic anhydride**, a key intermediate in various chemical syntheses. We present supporting experimental data from established spectral databases and detailed protocols for both traditional and advanced mass spectrometry methods.

Data Presentation: Theoretical vs. Experimental Mass

The primary goal of this analysis is to verify the molecular weight of **diphenic anhydride**. A comparison between the theoretical (calculated) molecular weight and the experimentally observed values from mass spectrometry is crucial. Electron Ionization (EI) mass spectrometry, a common technique for the analysis of small, volatile molecules, provides valuable data on the molecular ion and its fragmentation pattern.



Parameter	Value	Source
Theoretical Molecular Weight	224.21 g/mol	Calculated from the molecular formula (C14H8O3)
Experimental Molecular Ion (M+)	224 m/z	NIST Mass Spectrometry Data Center[1][2][3][4]
Major Fragment Ion 1	180 m/z	PubChem[5]
Major Fragment Ion 2	152 m/z	PubChem[5]
Major Fragment Ion 3	151 m/z	PubChem[5]

The data clearly shows a strong correlation between the theoretical molecular weight and the experimentally observed molecular ion peak at an m/z of 224. The presence of significant fragment ions at m/z 180, 152, and 151 is characteristic of the **diphenic anhydride** structure under electron ionization, likely corresponding to the loss of CO₂ and subsequent rearrangements.

Experimental Protocols

To ensure reproducibility and accuracy, detailed experimental protocols for two common mass spectrometry techniques are provided below.

Gas Chromatography-Electron Ionization Mass Spectrometry (GC-EI-MS)

This method is a robust and widely used technique for the analysis of thermally stable and volatile compounds like **diphenic anhydride**.

- 1. Sample Preparation:
- Dissolve 1 mg of **diphenic anhydride** in 1 mL of a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) to create a 1 mg/mL stock solution.
- Perform a serial dilution to obtain a final concentration of approximately 10-50 μg/mL.
- 2. GC-MS System and Parameters:



- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm x 0.25 μm) or equivalent non-polar capillary column.
- Inlet Temperature: 250°C.
- Injection Volume: 1 μL.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: Increase to 280°C at a rate of 20°C/min.
 - Hold: 280°C for 5 minutes.
- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Range: 50-300 m/z.
- Solvent Delay: 3 minutes.

Electrospray Ionization Mass Spectrometry (ESI-MS)

ESI-MS is a soft ionization technique suitable for a wide range of compounds, including those that are less volatile or thermally labile. For a non-polar molecule like **diphenic anhydride**, adduct formation is typically required for ionization.

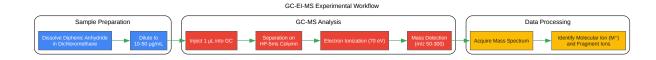
- 1. Sample Preparation:
- Dissolve 1 mg of diphenic anhydride in 1 mL of a solvent mixture such as 1:1 acetonitrile:water.



- To promote the formation of adduct ions, add a small amount of a salt (e.g., 10 μ L of a 1 mM sodium acetate solution) to the sample solution.
- Dilute the sample to a final concentration of 1-10 $\mu g/mL$.
- 2. ESI-MS System and Parameters:
- Mass Spectrometer: Waters Xevo G2-XS QToF or equivalent high-resolution mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
- Capillary Voltage: 3.0 kV.
- Cone Voltage: 30 V.
- Source Temperature: 120°C.
- Desolvation Gas Temperature: 350°C.
- Desolvation Gas Flow: 600 L/hr.
- Mass Range: 100-500 m/z.
- Data Acquisition: Full scan mode.

Visualizing the Workflow

To provide a clear overview of the analytical process, the following diagrams illustrate the experimental workflows for GC-EI-MS and ESI-MS analysis of **diphenic anhydride**.





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Caption: Workflow for GC-EI-MS analysis of diphenic anhydride.



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Caption: Workflow for ESI-MS analysis of diphenic anhydride.

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